

# Personal protective equipment for handling NRC-16

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## Compound of Interest

Compound Name: NRC-16

Cat. No.: B15139291

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## Navigating the Safe Handling of NRC-16 Peptide

For laboratory professionals engaged in research and drug development, ensuring a thorough understanding of chemical handling protocols is paramount. This guide provides essential safety and logistical information for the handling and disposal of **NRC-16**, a cationic peptide derived from witch flounder. While **NRC-16** is investigated for its antimicrobial and antibiofilm properties with reported low cytotoxicity, adherence to standard laboratory safety procedures is crucial.<sup>[1]</sup>

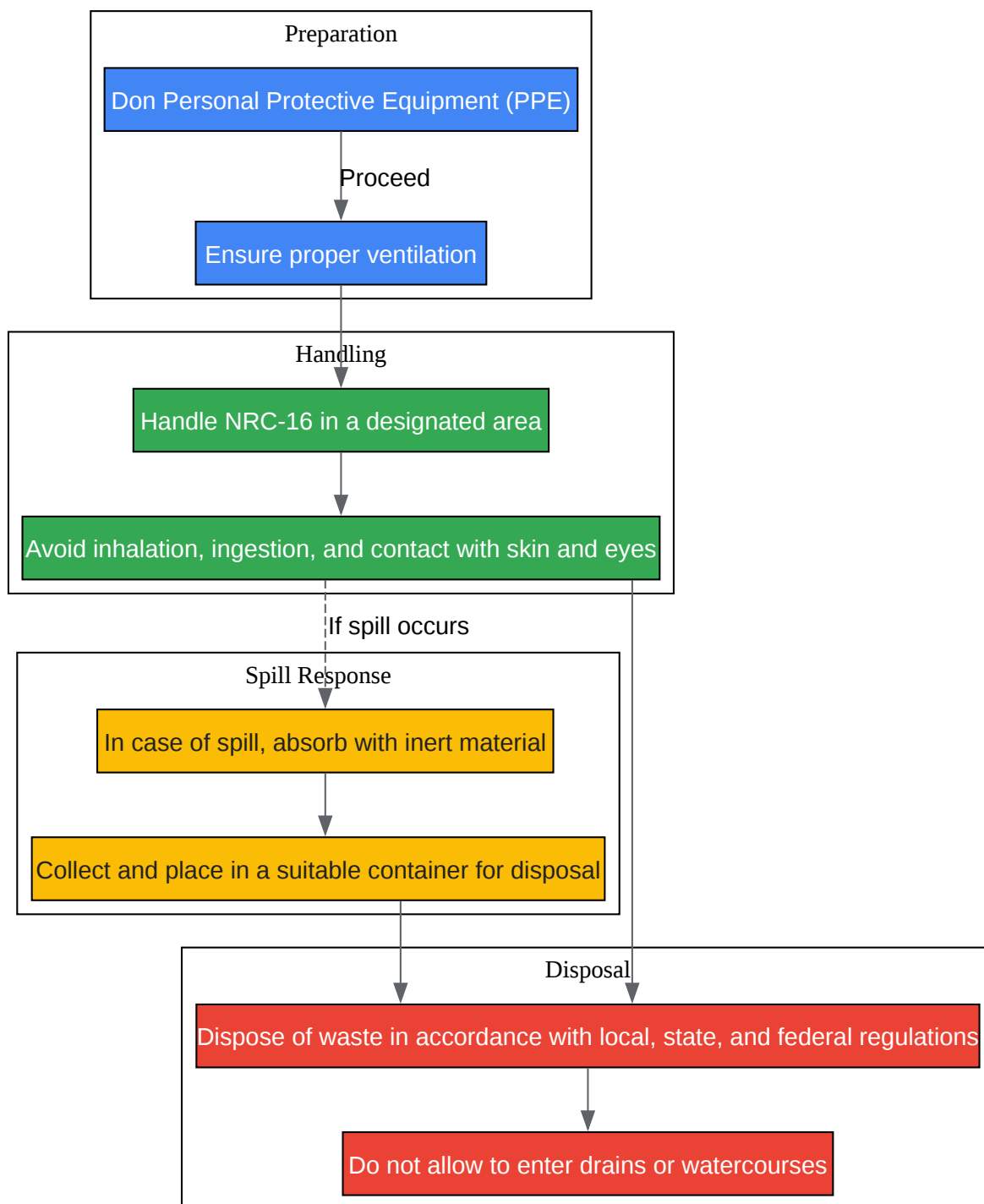
## Personal Protective Equipment and Safety Measures

Standard laboratory personal protective equipment (PPE) is recommended for handling **NRC-16**. This includes, but is not limited to, safety glasses, gloves, and a lab coat. In situations where splashes may occur, the use of a face shield is advised. Work should be conducted in a well-ventilated area to minimize inhalation exposure.

Protective Equipment	Recommended Use
Eye Protection	Safety glasses with side-shields or goggles.
Hand Protection	Compatible chemical-resistant gloves.
Skin and Body Protection	Laboratory coat.
Respiratory Protection	Not required under normal conditions of use.

## Operational and Disposal Plans

A systematic approach to handling and disposal ensures the safety of laboratory personnel and the environment. The following workflow outlines the key steps for the operational use and subsequent disposal of **NRC-16**.



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Figure 1. Procedural workflow for the safe handling and disposal of **NRC-16** peptide.

## Accidental Exposure Measures

In the event of accidental exposure, the following first aid measures should be taken:

- After inhalation: Move the individual to fresh air.
- After skin contact: Wash off with soap and plenty of water.
- After eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- After swallowing: Rinse mouth with water.

It is important to consult the Safety Data Sheet (SDS) for complete and detailed information before handling the substance.[2] The information provided here is a summary of key safety considerations and should not replace a thorough review of the official SDS.

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## References

- 1. NRC-16 [anaspec.com]
- 2. eurogentec.com [eurogentec.com]
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